

# 1-isothiocyanato-PEG3-Azide chemical structure

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## Compound of Interest

Compound Name: 1-isothiocyanato-PEG3-Azide

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An In-depth Technical Guide to **1-isothiocyanato-PEG3-Azide**: A Heterobifunctional Linker for Advanced Bioconjugation

## Abstract

**1-isothiocyanato-PEG3-azide** is a versatile heterobifunctional crosslinker that is gaining prominence in the fields of chemical biology, drug discovery, and diagnostics. Its unique architecture, featuring a terminal isothiocyanate group and an azide moiety connected by a hydrophilic polyethylene glycol (PEG) spacer, enables the sequential or simultaneous conjugation of diverse biomolecules. This guide provides a comprehensive overview of its chemical properties, reaction mechanisms, and applications, with a focus on its role in constructing complex biomolecular architectures such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs). Detailed experimental protocols and visual diagrams of its structure and reaction pathways are provided to facilitate its practical implementation in research and development.

## Chemical Properties and Structure

**1-isothiocyanato-PEG3-azide** is a PEG-based compound with two distinct reactive functional groups.<sup>[1]</sup> The presence of a PEG spacer enhances the aqueous solubility of the molecule and its conjugates.<sup>[2][3][4][5]</sup>

Table 1: Physicochemical Properties of **1-isothiocyanato-PEG3-Azide**

| Property           | Value                                      | Source    |
|--------------------|--------------------------------------------|-----------|
| Molecular Formula  | C9H16N4O3S                                 | [1][6][7] |
| Molecular Weight   | ~260.31 g/mol                              | [4][7]    |
| CAS Number         | 1310686-23-7                               | [1][4][7] |
| Purity             | ≥95% to ≥98% (vendor specific)             | [4][5]    |
| Appearance         | (Typically a colorless to pale yellow oil) | N/A       |
| Storage Conditions | -20°C                                      | [4]       |

Synonyms:

- 1-[2-[2-(2-azidoethoxy)ethoxy]ethoxy]-2-isothiocyanatoethane[4][6]
- 1-azido-2-(2-(2-(2-isothiocyanatoethoxy)ethoxy)ethoxy)ethane[4]

Caption: Chemical structure of **1-isothiocyanato-PEG3-Azide**.

## Reactivity and Mechanism of Action

This crosslinker's utility stems from its two orthogonal reactive handles: the isothiocyanate and the azide groups. This dual functionality allows for controlled, stepwise conjugation to different molecules.

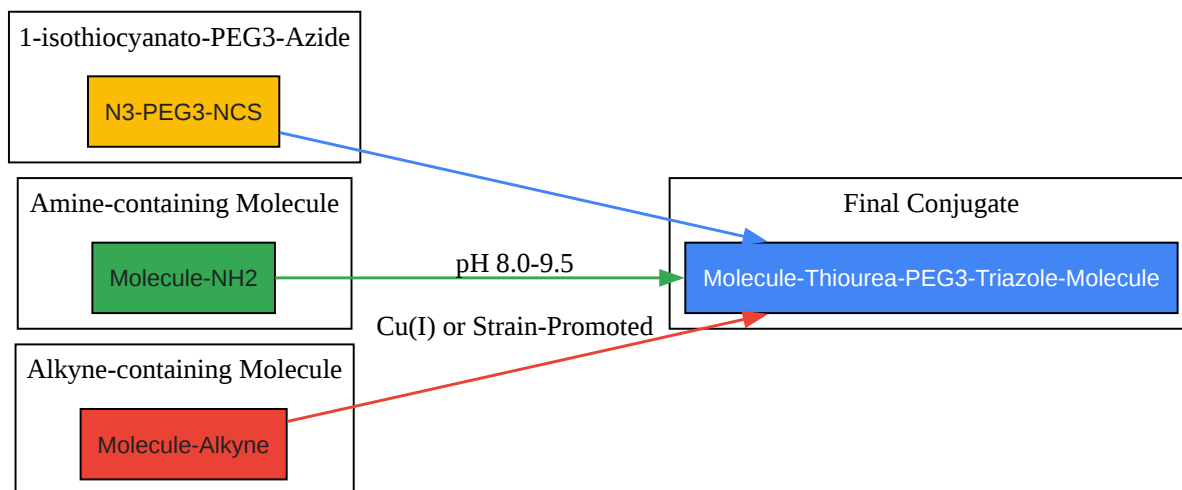
### Isothiocyanate Reactivity

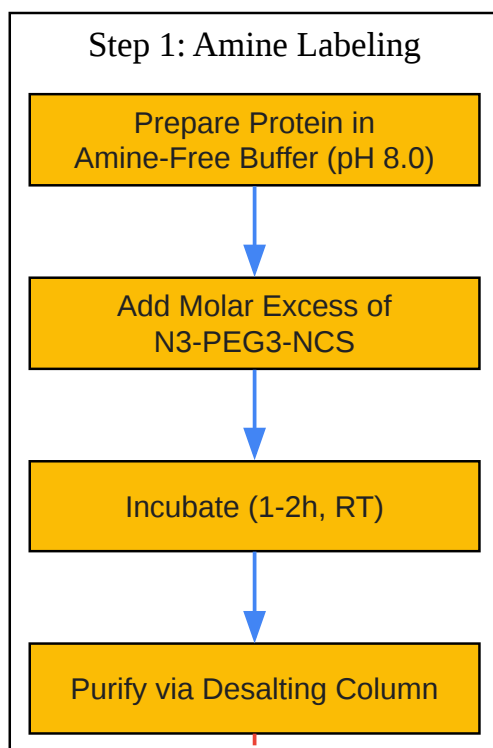
The isothiocyanate group (-N=C=S) readily reacts with primary amine groups (-NH<sub>2</sub>) to form a stable thiourea linkage.[4][8] This reaction is highly efficient and proceeds under mild basic conditions (typically pH 8.0-9.5).

### Azide Reactivity

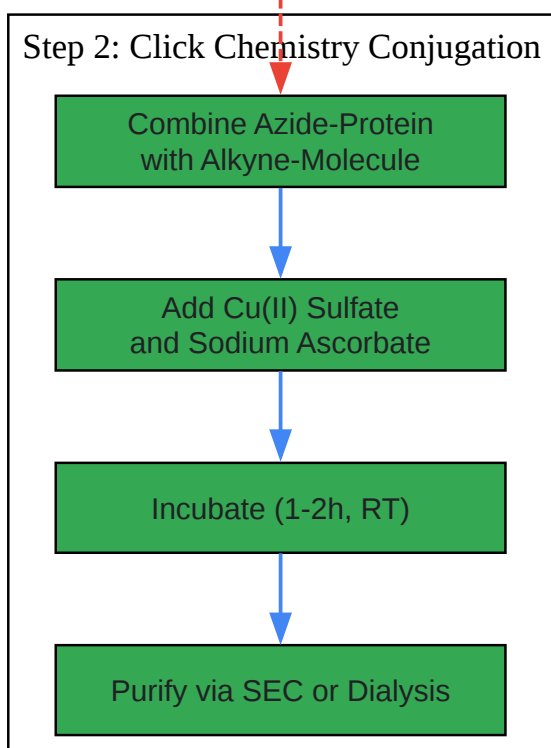
The azide group (-N<sub>3</sub>) is a key component for "click chemistry" reactions.[7][9][10] It can undergo cycloaddition with:

- Alkynes: In the presence of a copper(I) catalyst, the azide reacts with a terminal alkyne to form a stable 1,4-disubstituted 1,2,3-triazole. This is known as the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC).<sup>[7][9][10]</sup>
- Strained Cyclooctynes: The azide can also react with strained cyclooctynes, such as dibenzocyclooctyne (DBCO) or bicyclononyne (BCN), without the need for a copper catalyst.<sup>[7][9]</sup> This Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) is particularly useful for in vivo applications where the cytotoxicity of copper is a concern.





Azide-Labeled Protein



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